

Essential Safety and Logistical Information for Handling 3(2H)-Pyridazinone

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Compound of Interest

Compound Name: 3(2H)-Pyridazinone

Cat. No.: B189419

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **3(2H)-Pyridazinone**, a versatile heterocyclic compound used in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Adherence to these protocols is crucial for ensuring personal safety and environmental compliance.

Chemical Identifier:

- Name: **3(2H)-Pyridazinone**
- Synonyms: pyridazin-3(2H)-one, pyridazin-3-ol^[3]
- CAS Number: 504-30-3^[3]
- Molecular Formula: C4H4N2O^[3]
- Molecular Weight: 96.09 g/mol ^[4]

Hazard Summary: **3(2H)-Pyridazinone** is classified as a hazardous substance with the following primary concerns:

- Skin Irritation (Category 2): Causes skin irritation.^{[3][4]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[3][4]}

- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[3][4]

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **3(2H)-Pyridazinone**. Thicker gloves generally offer better protection, and polyvinyl chloride (PVC) gloves are not recommended due to poor chemical resistance.[5]

Situation	Required PPE	Specifications & Best Practices
Routine Handling (weighing, transfers in a fume hood)	<ul style="list-style-type: none">• Chemical-resistant gloves• Lab coat• Safety glasses with side shields or goggles	<p>Gloves: Wear durable, chemical-resistant gauntlet gloves that extend up the forearm.[6] Consider double-gloving for added protection.[7]</p> <p>Wash the outside of gloves before removal.[6]</p> <p>Lab Coat: Standard laboratory coat.</p> <p>Eye Protection: Safety glasses are a minimum; goggles are recommended if there is a splash risk.[5]</p>
Operations with High Splash or Dust Potential	<ul style="list-style-type: none">• Chemical-resistant gloves (double-gloved)• Chemical-resistant gown• Face shield and safety goggles	<p>Gloves: As above.</p> <p>Contaminated outer gloves should be removed and disposed of immediately.</p> <p>[5] Gown: A chemical-resistant gown should be worn over the lab coat. Change every four hours or if splashed.</p> <p>[5] Face/Eye Protection: A face shield worn over safety goggles offers the best protection against splashes.[5]</p>

Spill Cleanup	<ul style="list-style-type: none">• Chemical-resistant gloves (double-gloved)• Chemical-resistant gown or coveralls• Face shield and safety goggles• Appropriate respiratory protection	Gloves & Gown: As above. Face/Eye Protection: As above. Respirator: For large spills or significant dust generation, a chemical cartridge-type respirator is required. An N-95 or N-100 particle mask may be sufficient for smaller spills with low dust. [5]
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Operational Plan: From Receipt to Experiment

This step-by-step guide outlines the safe handling procedures for **3(2H)-Pyridazinone** within a laboratory setting.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials.[\[3\]](#) The recommended storage temperature is between 2-8°C.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed and store in a locked-up area.[\[3\]](#)

2. Preparation and Handling:

- All handling of **3(2H)-Pyridazinone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)
- Before handling, ensure all necessary PPE is donned correctly.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[9\]](#)

3. In Case of Exposure:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- If on Skin: Immediately wash with plenty of water. If skin irritation occurs, get medical help.[3] Remove and wash contaminated clothing before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[3]
- If Swallowed: Rinse mouth and get medical help.[9]

Disposal Plan

Dispose of **3(2H)-Pyridazinone** and its contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.[3][8]

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **3(2H)-Pyridazinone** waste.
- Carefully transfer all waste, including contaminated consumables like pipette tips, weighing paper, and gloves, into this container.[8]

2. Decontamination of Equipment:

- Thoroughly decontaminate any non-disposable equipment that has come into contact with the chemical.
- Use an appropriate solvent such as ethanol or isopropanol, followed by a thorough wash with soap and water.[8]
- Dispose of all contaminated cleaning materials as hazardous waste.[8]

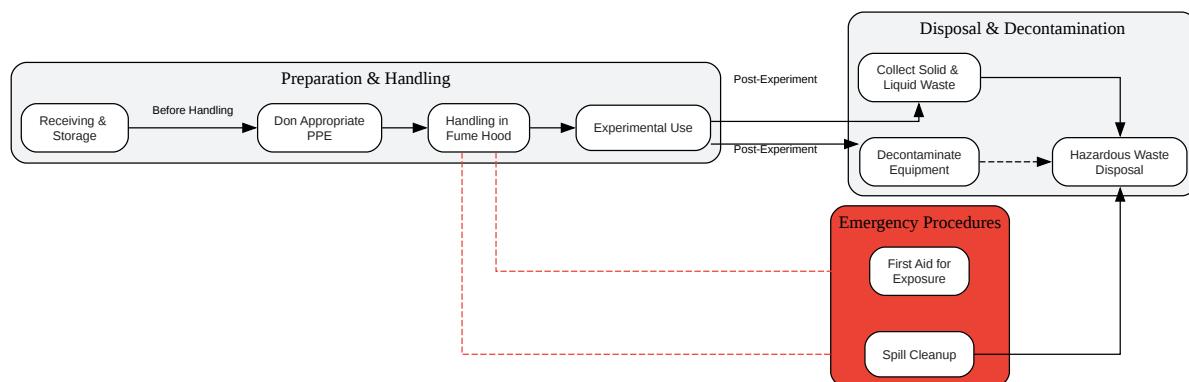
3. Spill Management:

- In the event of a spill, evacuate the immediate area and ensure proper ventilation.[8]
- Contain the spill using an inert absorbent material like sand or vermiculite.[8]
- Carefully collect the absorbed material and place it into the designated hazardous waste container.[8]
- Clean the spill area thoroughly.

4. Final Disposal:

- Securely seal the hazardous waste container.
- Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company.

Mandatory Visualization



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Caption: Workflow for the safe handling and disposal of **3(2H)-Pyridazinone**.

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